

physical properties of cerium stearate powder

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Compound of Interest		
Compound Name:	Cerium stearate	
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An In-depth Technical Guide to the Physical Properties of Cerium Stearate Powder

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **cerium stearate** powder. The information is compiled for professionals in research, development, and quality control who require detailed data on this material for its application as a catalyst, stabilizer, lubricant, or in the formulation of advanced materials.[1][2]

Physical and Chemical Properties

Cerium stearate is a metal-organic compound, specifically a metallic soap, formed from a cerium cation and stearate anions.[2] It is valued for its thermal stability and lubricating properties.[3][4] The following table summarizes its key quantitative physical and chemical properties.



Property	Value	Citations
Chemical Formula	C54H105CeO6	[5][6]
Molecular Weight	990.54 g/mol	[5][6]
Appearance	White, off-white, to pale yellow crystalline powder.	[2][3][5][7]
Melting Point	120 - 150 °C	[2][5][7][8]
Density	~2.42 g/cm ³	[3]
Solubility	Insoluble in water; soluble in hot organic solvents.	[2][4]
CAS Number	14536-00-6 (Cerium(III) Stearate)	[2]

Detailed Physical Characterization Morphology and Particle Size

Cerium stearate powder typically consists of particles with a lamellar (plate-like) structure.[9] [10] Through techniques like electrodeposition, it can form dense, mastoid-like micro/nano hierarchical structures on surfaces.[9][11] The material can be produced in various particle sizes, including micronized, submicron, and nanopowder forms, to suit different applications.[5] [12] The particle size and morphology are critical as they influence the material's dispersion in a matrix, catalytic efficiency, and overall performance.[1]

Crystalline Structure

The crystallographic structure of **cerium stearate** powder is analyzed using X-ray Diffraction (XRD).[1] This technique provides information on the atomic arrangement, identifies the crystalline phases, and determines the degree of crystallinity.[1] The XRD pattern of a metal stearate is characterized by a series of diffraction peaks at specific 2θ angles, which correspond to the long-range order of the layered structure formed by the stearate chains. For instance, similar metal stearates like calcium stearate show characteristic peaks at 2θ values of 6.40° and 19.58°.[10]



Thermal Stability

Cerium stearate exhibits excellent thermal stability, making it suitable for high-temperature applications such as a heat stabilizer in polymers like PVC.[3][4][7] Its thermal decomposition point is reported to be above 200°C.[4] This property is crucial for processes like polymer extrusion where the material must withstand high temperatures without degrading.[3]

Solubility Profile

The compound is a white powder that is insoluble in water.[2] However, it shows solubility in hot organic solvents, a characteristic leveraged in its application for producing hydrophobic coatings and in various chemical syntheses.[4]

Experimental Protocols

The following sections detail the standard methodologies for characterizing the physical properties of **cerium stearate** powder.

X-ray Diffraction (XRD) Analysis

Objective: To determine the crystalline structure and phase purity of **cerium stearate** powder.

Methodology:

- Sample Preparation: A small amount of the cerium stearate powder is finely ground using an agate mortar and pestle to ensure random orientation of the crystallites. The powder is then packed into a sample holder, and the surface is flattened to be flush with the holder's rim.
- Instrumentation: A powder X-ray diffractometer is used, typically equipped with a Cu Kα radiation source (λ = 1.5406 Å).
- Data Collection: The sample is scanned over a 2θ range (e.g., 2° to 60°) with a specific step size and dwell time.
- Analysis: The resulting diffraction pattern (a plot of intensity vs. 20) is analyzed. The
 positions and intensities of the diffraction peaks are used to identify the crystalline phases by



comparison with standard diffraction databases (e.g., ICDD). The peak widths can be used to estimate crystallite size using the Scherrer equation.[10][13]

Fourier Transform Infrared (FT-IR) Spectroscopy

Objective: To confirm the formation of cerium stearate and characterize its chemical bonding.

Methodology:

- Sample Preparation: A few milligrams of **cerium stearate** powder are mixed with dry potassium bromide (KBr) powder. The mixture is then pressed into a thin, transparent pellet using a hydraulic press. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used, where the powder is simply pressed against the ATR crystal.
- Instrumentation: A Fourier Transform Infrared (FT-IR) spectrometer.
- Data Collection: A background spectrum (of the empty sample compartment or pure KBr pellet) is collected first. The sample is then placed in the infrared beam path, and the sample spectrum is recorded, typically in the range of 4000 to 400 cm⁻¹.
- Analysis: The spectrum is analyzed for characteristic absorption bands. The key indicator for the formation of **cerium stearate** from stearic acid is the disappearance of the broad carboxylic acid C=O stretch (around 1701 cm⁻¹) and the appearance of two new strong bands corresponding to the asymmetric and symmetric stretching of the carboxylate anion (COO⁻), typically found around 1540-1580 cm⁻¹.[1][9][10] The presence of a prominent peak in the region of 460-466 cm⁻¹ can be attributed to Cerium-Oxygen (Ce-O) bonds.[1]

Scanning Electron Microscopy (SEM)

Objective: To visualize the particle morphology, size, and surface texture of the powder.

Methodology:

 Sample Preparation: A small amount of cerium stearate powder is mounted onto an aluminum SEM stub using double-sided carbon tape. To prevent charging under the electron beam, the sample is coated with a thin conductive layer (e.g., gold or carbon) using a sputter coater.

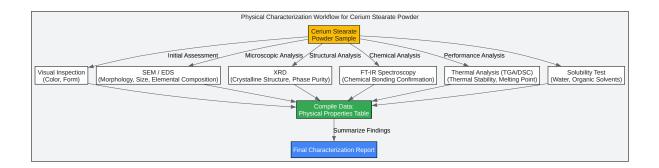


- Instrumentation: A Scanning Electron Microscope.
- Imaging: The prepared stub is placed in the SEM chamber, which is then evacuated to high vacuum. A high-energy beam of electrons is scanned across the sample surface. The secondary electrons emitted from the surface are collected by a detector to form an image.
- Analysis: The resulting micrographs provide detailed information about the shape, size
 distribution, and surface features of the cerium stearate particles.[9] Energy-Dispersive Xray Spectroscopy (EDS), often coupled with SEM, can be used to confirm the elemental
 composition of the sample.[9]

Visualization

Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a **cerium stearate** powder sample.





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Caption: Workflow for the physical characterization of **cerium stearate** powder.

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